

# Application Notes and Protocols for SR1555 Hydrochloride Stability and Storage

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## Compound of Interest

Compound Name: SR1555 hydrochloride

Cat. No.: B11929159

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## Introduction

**SR1555 hydrochloride** is a potent and selective inverse agonist of the Retinoic acid receptor-related Orphan Receptor gamma (ROR $\gamma$ ). As a modulator of Th17 cell differentiation and function, it is a valuable tool for research in autoimmune diseases and other inflammatory conditions. Ensuring the chemical stability and integrity of **SR1555 hydrochloride** is critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for assessing the stability of **SR1555 hydrochloride** and recommend optimal storage conditions.

## Physicochemical Properties of SR1555 Hydrochloride

A summary of the key physicochemical properties of **SR1555 hydrochloride** is presented in Table 1.

Table 1: Physicochemical Properties of **SR1555 Hydrochloride**

Property	Value
Chemical Formula	C <sub>22</sub> H <sub>23</sub> ClF <sub>6</sub> N <sub>2</sub> O <sub>2</sub> [1]
Molecular Weight	496.88 g/mol [1]
CAS Number	2309312-90-9 (HCl salt)[1][2]
Appearance	White to beige crystalline solid or powder[3]
Purity	≥98% (HPLC)[2][3]
Solubility	Soluble in DMSO (e.g., 15 mg/mL)[3]
Storage (Short-term)	2-8°C[3]
Storage (Long-term)	-20°C[1][2]

## Recommended Storage Conditions

To maintain the integrity and activity of **SR1555 hydrochloride**, the following storage conditions are recommended:

- Solid Form: For long-term storage, **SR1555 hydrochloride** powder should be stored at -20°C in a tightly sealed container, protected from light and moisture. For short-term storage (days to weeks), refrigeration at 2-8°C is acceptable.
- In Solution: Stock solutions of **SR1555 hydrochloride**, typically prepared in DMSO, should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or colder. The stability of the compound in aqueous solutions for extended periods may be limited and should be experimentally determined.

## Stability Testing Protocols

The following protocols are based on the International Council for Harmonisation (ICH) guidelines for stability testing of new drug substances.[3][4][5] These studies are designed to evaluate the intrinsic stability of **SR1555 hydrochloride** and to develop a stability-indicating analytical method.

## Stability-Indicating HPLC Method Development

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is essential to separate the intact **SR1555 hydrochloride** from its potential degradation products.

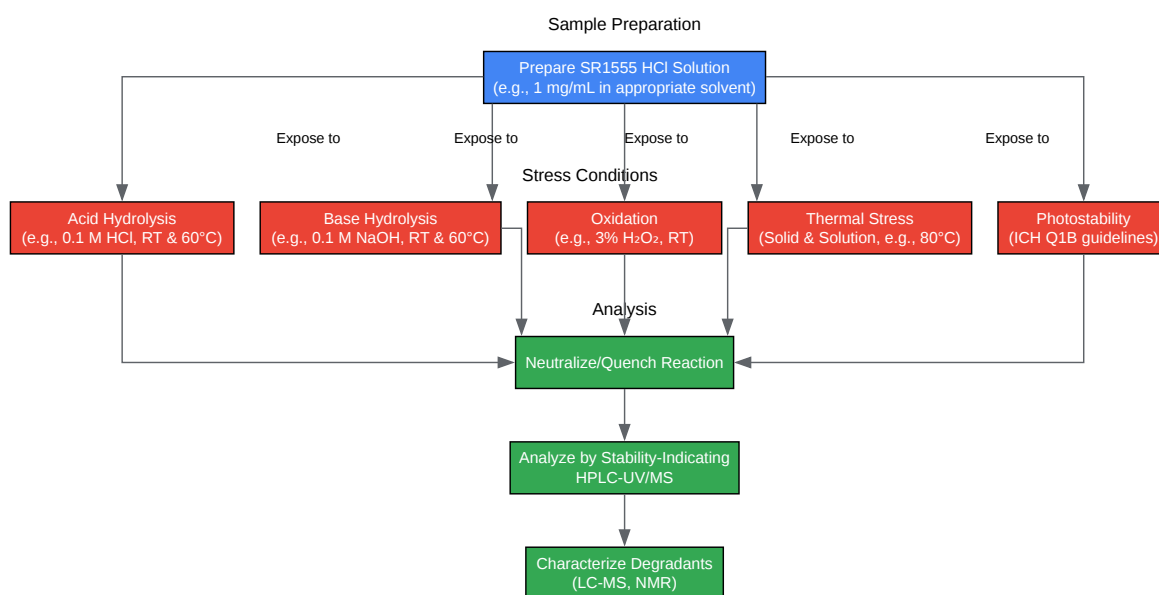
Protocol:

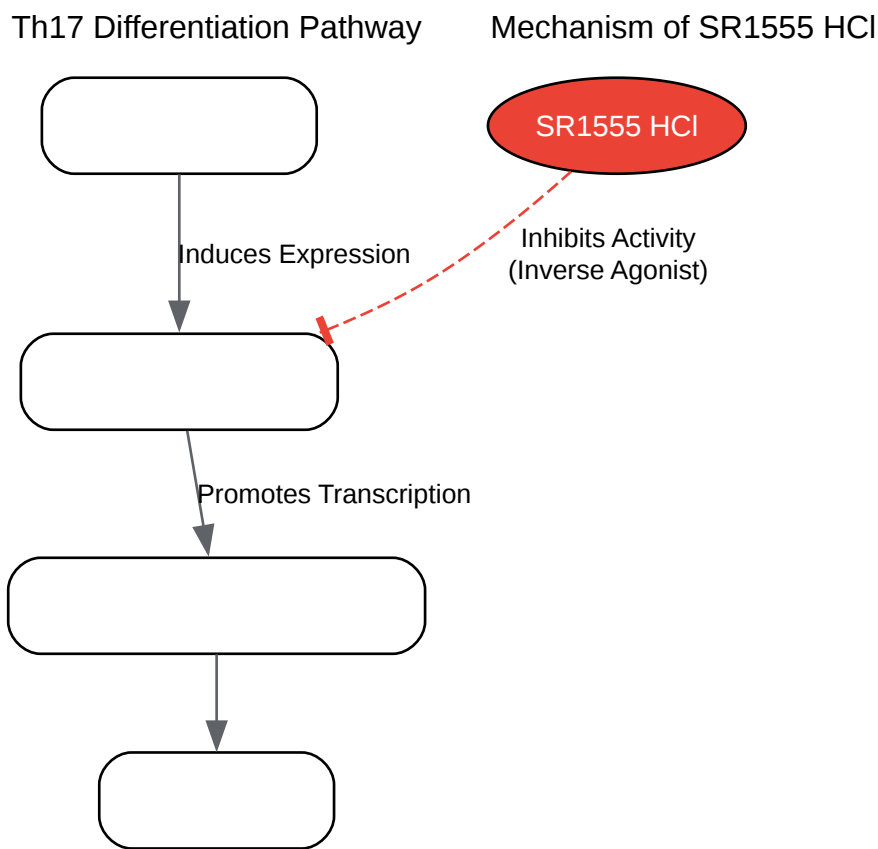
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid or trifluoroacetic acid) is a common starting point for small molecules.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength determined by the UV spectrum of **SR1555 hydrochloride** (typically between 220-280 nm).
- Method Validation: The method should be validated for specificity, linearity, accuracy, precision, and robustness according to ICH guidelines.

## Forced Degradation Studies

Forced degradation studies are performed to identify potential degradation pathways and to demonstrate the specificity of the stability-indicating HPLC method.[6]

Workflow for Forced Degradation Studies





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## References

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